

Physical and chemical properties of Antimony(3+);oxalate

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Compound of Interest

Compound Name: Antimony oxalate

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Technical Guide: Antimony(III) Oxalate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Antimony(III) oxalate, with the chemical formula $\text{Sb}_2(\text{C}_2\text{O}_4)_3$, is an inorganic compound of interest in various fields of chemical research and materials science. This technical guide provides a comprehensive overview of its physical and chemical properties, drawing from available data. It also outlines generalized experimental protocols for its synthesis and characterization, designed to be a valuable resource for laboratory professionals.

Physical and Chemical Properties

Antimony(III) oxalate is a solid, typically appearing as a powder.^[1] A summary of its key physical and chemical identifiers is provided in Table 1.

Table 1: Physical and Chemical Identifiers of Antimony(III) Oxalate

Property	Value	Reference
Molecular Formula	C ₆ O ₁₂ Sb ₂	[2][3]
Molecular Weight	507.58 g/mol	[1][2][3]
CAS Number	16455-98-4	[2][3]
Appearance	Powder	[1]
Melting Point	Not available (decomposes)	[1]
Boiling Point	Not available	[1]

Solubility

Antimony(III) oxalate is characterized by its low solubility in water.[1] Quantitative solubility data in various common solvents is not extensively documented in publicly available literature.[4]

Thermal Properties

Antimony(III) oxalate is known to be thermally unstable and decomposes upon heating.[1] The decomposition product is typically antimony oxide.[1] Specific decomposition temperatures and detailed thermal analysis data for pure Antimony(III) oxalate are not readily available. However, related compounds, such as **antimony oxalate** hydroxide (Sb(C₂O₄)OH), have been reported to decompose to antimony(III) oxide.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of pure Antimony(III) oxalate are not widely published. The following sections provide generalized methodologies based on standard inorganic chemistry techniques for the preparation and analysis of insoluble metal oxalates.

Synthesis of Antimony(III) Oxalate

A plausible method for the synthesis of Antimony(III) oxalate is through a precipitation reaction involving a soluble Antimony(III) salt and an oxalate source, such as oxalic acid or a soluble oxalate salt.

Materials:

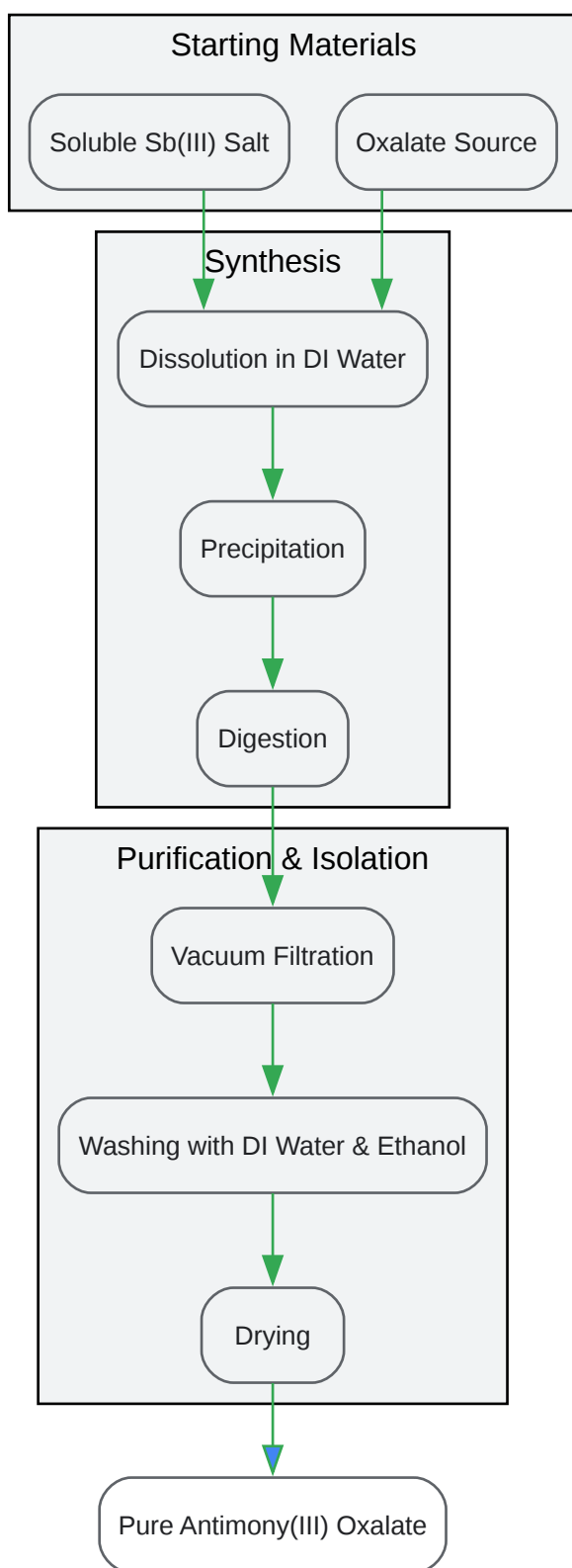
- Antimony(III) chloride (SbCl_3) or Antimony(III) sulfate ($\text{Sb}_2(\text{SO}_4)_3$)
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$) or Ammonium oxalate ($(\text{NH}_4)_2\text{C}_2\text{O}_4$)
- Deionized water
- Ethanol
- Beakers
- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- Preparation of Antimony(III) Solution: Dissolve a stoichiometric amount of a soluble Antimony(III) salt (e.g., SbCl_3) in a minimal amount of deionized water. Gentle heating may be required to aid dissolution.
- Preparation of Oxalate Solution: In a separate beaker, dissolve a 1.5 molar equivalent of oxalic acid or a soluble oxalate salt in deionized water.
- Precipitation: While stirring vigorously, slowly add the oxalate solution to the Antimony(III) solution. A white precipitate of Antimony(III) oxalate should form immediately.
- Digestion: Continue stirring the mixture for a period (e.g., 1-2 hours) to allow the precipitate to fully form and age. This process, known as digestion, can improve the filterability of the precipitate.
- Isolation: Isolate the precipitate by vacuum filtration using a Buchner funnel and filter paper.

- Washing: Wash the precipitate on the filter paper several times with deionized water to remove any unreacted starting materials and soluble byproducts. Follow with a wash of ethanol to aid in drying.
- Drying: Dry the purified Antimony(III) oxalate in a drying oven at a low temperature (e.g., 60-80 °C) to avoid decomposition.

Logical Workflow for Synthesis



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Caption: Generalized workflow for the synthesis of Antimony(III) oxalate.

Characterization of Antimony(III) Oxalate

The synthesized Antimony(III) oxalate can be characterized using a variety of analytical techniques to confirm its identity and purity.

Protocol:

- Accurately weigh a small sample of the dried product.
- Submit the sample for elemental analysis (C, H, O, and Sb).
- Compare the experimentally determined weight percentages of each element to the theoretical values calculated from the molecular formula $\text{Sb}_2(\text{C}_2\text{O}_4)_3$.

Protocol:

- Grind a small amount of the dried sample to a fine powder.
- Mount the powder on a sample holder.
- Collect the powder XRD pattern over a suitable 2θ range (e.g., $10\text{-}80^\circ$).
- The resulting diffractogram will provide information about the crystalline structure of the material.

Protocol:

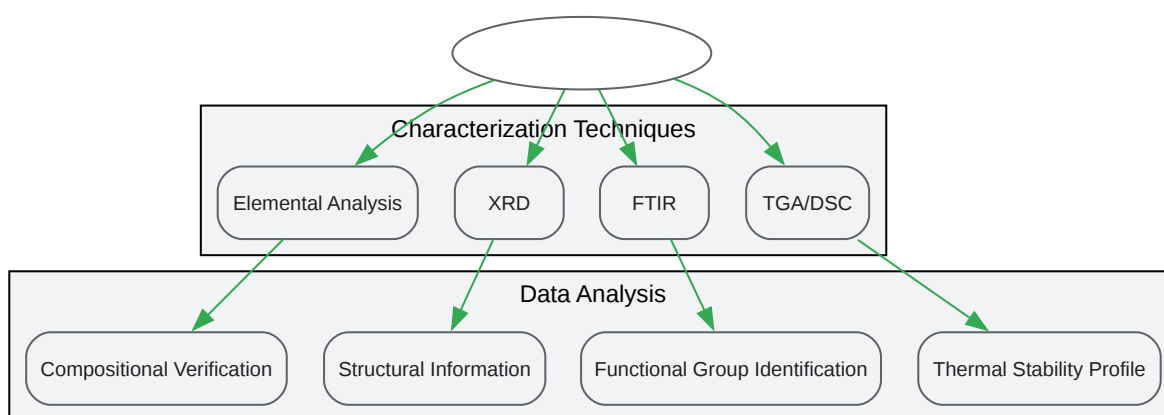
- Prepare a sample by either mixing a small amount of the product with KBr powder and pressing it into a pellet or by using an ATR (Attenuated Total Reflectance) accessory.
- Record the FTIR spectrum over the mid-infrared range (typically $4000\text{-}400\text{ cm}^{-1}$).
- Identify characteristic absorption bands for the oxalate ligand (e.g., C=O and C-O stretching vibrations).

Protocol:

- Place a small, accurately weighed sample into an appropriate crucible (e.g., alumina).

- Heat the sample in a thermogravimetric analyzer (TGA) under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).
- The TGA will record the mass loss as a function of temperature, indicating decomposition steps.
- Simultaneous Differential Scanning Calorimetry (DSC) can be used to identify endothermic or exothermic events associated with decomposition.

Experimental Workflow for Characterization



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Caption: Workflow for the characterization of synthesized Antimony(III) oxalate.

Safety Information

Antimony compounds should be handled with care. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) for Antimony(III) oxalate.^[4]

Conclusion

This technical guide has summarized the available physical and chemical properties of Antimony(III) oxalate and provided generalized experimental protocols for its synthesis and characterization. While specific data for some properties remain limited in the public domain, the information and methodologies presented here offer a solid foundation for researchers and scientists working with this compound. Further research is encouraged to fully elucidate the properties and potential applications of Antimony(III) oxalate.

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